

Application Notes and Protocols for CP-465022 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CP-465022 hydrochloride

Cat. No.: B15579404

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Abstract

CP-465022 hydrochloride is a potent, selective, and non-competitive antagonist of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor, with an IC_{50} of 25 nM in rat cortical neurons. It is a valuable research tool for investigating the role of AMPA receptors in various physiological and pathological processes. These application notes provide detailed protocols for the preparation of **CP-465022 hydrochloride** solutions for both in vitro and in vivo studies, along with a summary of its solubility and pharmacological properties.

Chemical Properties and Solubility

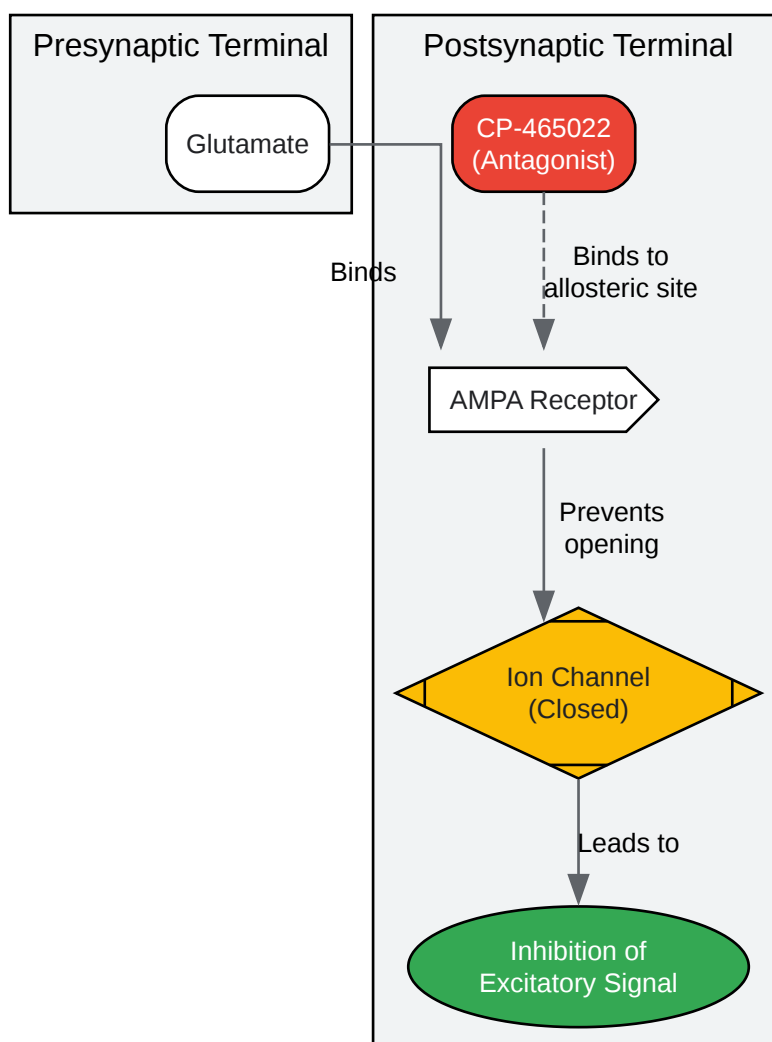
CP-465022 hydrochloride is a quinazolinone derivative with a molecular weight of 499.41 g/mol. Its solubility is a critical factor for its application in experimental settings. The compound exhibits good solubility in dimethyl sulfoxide (DMSO) and moderate solubility in water.

Table 1: Solubility of **CP-465022 Hydrochloride**

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100	49.94
Water	10	5.0

Mechanism of Action

CP-465022 acts as a non-competitive antagonist at AMPA receptors. This means it does not compete with the endogenous ligand, glutamate, for the same binding site. Instead, it binds to an allosteric site on the receptor, changing the receptor's conformation and preventing ion channel opening, even when glutamate is bound. This mechanism allows it to effectively block AMPA receptor-mediated excitatory neurotransmission. The compound is selective for AMPA receptors over other glutamate receptor subtypes like kainate and NMDA receptors.^{[1][2]} It is also brain-penetrant and orally active, making it suitable for in vivo studies.^[3]



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Figure 1: Mechanism of action of **CP-465022 hydrochloride**.

Experimental Protocols

Protocol 1: Preparation of Stock and Working Solutions for In Vitro Assays

This protocol describes the preparation of a high-concentration stock solution of **CP-465022 hydrochloride** in DMSO and its subsequent dilution to working concentrations for use in cell-based assays, such as electrophysiology or cell viability studies.

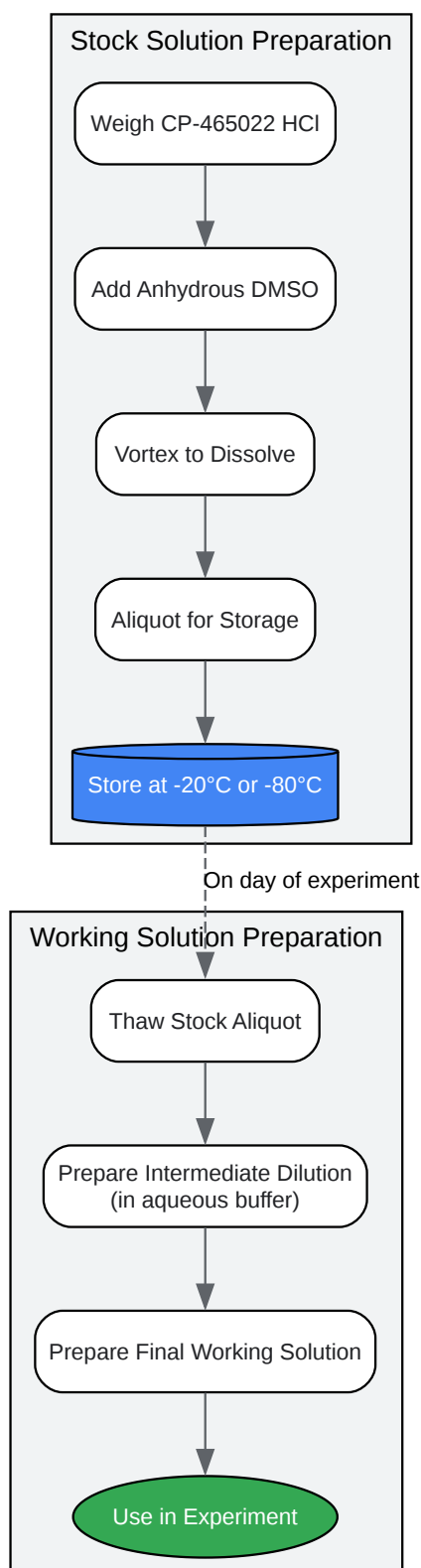
Materials:

- **CP-465022 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Appropriate aqueous buffer (e.g., cell culture medium, artificial cerebrospinal fluid [aCSF], phosphate-buffered saline [PBS])

Procedure:

- Preparation of 100 mM DMSO Stock Solution:
 - Equilibrate the **CP-465022 hydrochloride** powder to room temperature before opening the vial to prevent condensation.
 - Aseptically weigh the desired amount of **CP-465022 hydrochloride**. For example, to prepare 1 mL of a 100 mM stock solution, weigh 49.94 mg of the compound.
 - Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary.
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage of Stock Solution:
 - Store the 100 mM DMSO stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).
- Preparation of Working Solutions:

- On the day of the experiment, thaw a single aliquot of the 100 mM DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution in your desired aqueous buffer to achieve the final working concentration.
- Important: To avoid precipitation, it is recommended to add the DMSO stock solution to the aqueous buffer while vortexing. The final concentration of DMSO in the working solution should be kept low (typically $\leq 0.1\%$) to minimize solvent effects on the cells.
- For example, to prepare 10 mL of a 10 μ M working solution in cell culture medium:
 - Prepare an intermediate dilution by adding 1 μ L of the 100 mM stock solution to 999 μ L of the medium (resulting in a 100 μ M solution).
 - Add 1 mL of the 100 μ M intermediate solution to 9 mL of the medium to achieve the final 10 μ M concentration.



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Figure 2: Workflow for preparing CP-465022 HCl solutions.

Protocol 2: Preparation of CP-465022 Hydrochloride for In Vivo Administration

This protocol outlines the preparation of **CP-465022 hydrochloride** for subcutaneous (SC) injection in rodents, based on published literature.

Materials:

- **CP-465022 hydrochloride** powder
- Captisol® (sulfobutylether β -cyclodextrin), 10% (w/v) in sterile water or saline
- Sterile vials
- Sterile syringes and needles
- Vortex mixer
- pH meter (optional)

Procedure:

- Vehicle Preparation:
 - If not commercially available, prepare a 10% (w/v) Captisol® solution by dissolving the required amount of Captisol® powder in sterile water for injection or sterile saline. Ensure the solution is clear and free of particulates.
- Drug Formulation:
 - Aseptically weigh the required amount of **CP-465022 hydrochloride** to achieve the desired final concentration for dosing. For example, to prepare a 1 mg/mL solution for a 10 mg/kg dose in a 250g rat (dosing volume of 2.5 mL), you would need 2.5 mg of the compound.
 - Add the weighed **CP-465022 hydrochloride** to the appropriate volume of the 10% Captisol® vehicle.

- Vortex the mixture thoroughly until the compound is completely dissolved. Gentle warming may be used to facilitate dissolution.
- If necessary, check the pH of the final solution and adjust to a physiologically compatible range (typically pH 6.5-7.5) using sterile solutions of NaOH or HCl.
- Administration:
 - Draw the prepared solution into a sterile syringe using an appropriate gauge needle for subcutaneous injection (e.g., 25-27 gauge).
 - Administer the solution subcutaneously to the animal at the desired dose. Doses used in published studies include 10 mg/kg in rats for anticonvulsant effects.[\[4\]](#)

Table 2: Example Dosing Calculation for a 250g Rat

Parameter	Value
Target Dose	10 mg/kg
Animal Weight	0.25 kg
Total Dose	2.5 mg
Drug Concentration	1 mg/mL
Injection Volume	2.5 mL

Safety Precautions

CP-465022 hydrochloride is a potent pharmacological agent. Standard laboratory safety procedures should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water. Consult the Safety Data Sheet (SDS) for more detailed information.

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References

- [1. phytotechlab.com](https://www.phytotechlab.com) [phytotechlab.com]
- [2. Functional characterization of CP-465,022, a selective, noncompetitive AMPA receptor antagonist - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [3. drugs.com](https://www.drugs.com) [drugs.com]
- [4. AMPA Receptor Antagonists | AMPA Receptors | Tocris Bioscience](https://www.tocris.com) [tocris.com]
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